

2-Ethylhexyl 2-ethylhexanoate CAS number 7425-14-1 research

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Compound of Interest

Compound Name: **2-Ethylhexyl 2-ethylhexanoate**

Cat. No.: **B1346103**

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An In-depth Technical Guide to **2-Ethylhexyl 2-ethylhexanoate** (CAS 7425-14-1)

Abstract: This technical guide provides a comprehensive analysis of **2-Ethylhexyl 2-ethylhexanoate** (CAS No. 7425-14-1), a branched-chain synthetic ester widely utilized across the cosmetic, personal care, and industrial sectors. This document delves into its physicochemical properties, synthesis pathways, mechanisms of action in key applications, and robust analytical methodologies for its characterization. A significant focus is placed on the toxicological profile, particularly the implications of its hydrolysis to 2-ethylhexanoic acid (2-EHA) and 2-ethylhexanol, which is central to its safety assessment and regulatory standing. This guide is intended for researchers, formulation scientists, and drug development professionals seeking a deep, field-proven understanding of this versatile compound.

Chemical Identity and Physicochemical Properties

2-Ethylhexyl 2-ethylhexanoate, also known by its INCI name Ethylhexyl Ethylhexanoate, is a C16 ester.^[1] Its branched structure is a key determinant of its physical properties and performance characteristics, particularly its low freezing point and excellent solubility in nonpolar solvents.^[2]

Table 1: Chemical Identifiers and Properties of **2-Ethylhexyl 2-ethylhexanoate**

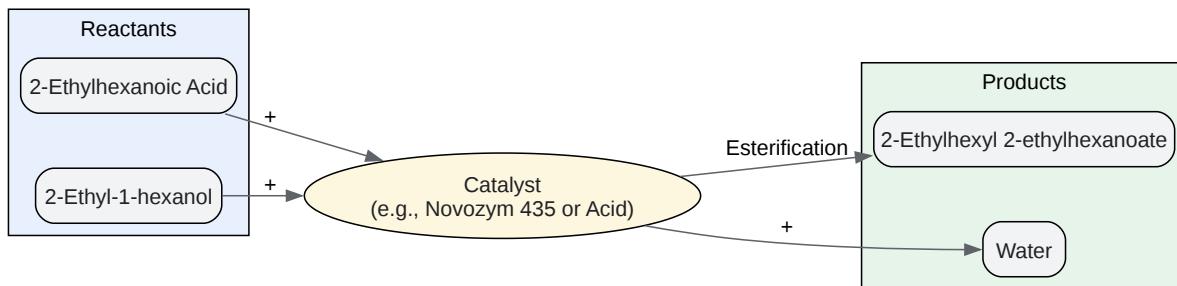
| Property | Value | Reference(s) |
|------------------------|---|---|
| CAS Number | 7425-14-1 | [1] |
| EINECS Number | 231-057-1 | [1] |
| Molecular Formula | C ₁₆ H ₃₂ O ₂ | [3] |
| Molecular Weight | 256.42 g/mol | [3] |
| IUPAC Name | 2-ethylhexyl 2-ethylhexanoate | [1] |
| Synonyms | Ethylhexyl Ethylhexanoate, Octyl Octanoate | [1] |
| Appearance | Clear, colorless to light yellow liquid | [3] |
| Odor | Faint, fruity | [4] |
| Density | ~0.863 g/cm ³ | [5] |
| Boiling Point (est.) | 299.67°C | [6] |
| Melting Point (est.) | -18.1°C | [6] |
| Flash Point | 137.1°C | [5] |
| Solubility | Slightly soluble in acetone, chloroform, methanol; Immiscible in water. [6] [7] | [6] [7] |
| LogP (n-octanol/water) | 6.587 (estimated) | [6] |

Synthesis and Manufacturing

The primary industrial route to **2-Ethylhexyl 2-ethylhexanoate** is the direct esterification of 2-ethylhexanoic acid with 2-ethyl-1-hexanol.[\[6\]](#) This reaction can be driven by traditional acid catalysts or, for higher purity and milder conditions, by enzymatic catalysis.

Enzymatic Synthesis

A well-documented method involves using an immobilized lipase, such as Novozym 435, in a nonpolar solvent like n-hexane.[8] This approach offers high specificity and avoids the harsh conditions of acid catalysis, which is particularly valuable for cosmetic-grade materials. The reaction proceeds via a Ping-Pong Bi-Bi mechanism where the enzyme is first acylated by the carboxylic acid before transferring the acyl group to the alcohol.[8]



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Caption: Fischer esterification of 2-ethylhexanoic acid and 2-ethyl-1-hexanol.

Generalized Industrial Esterification Protocol

This protocol describes a standard acid-catalyzed batch process.

- **Reactor Charging:** Charge a suitable glass-lined or stainless steel reactor with equimolar amounts of 2-ethylhexanoic acid and 2-ethyl-1-hexanol.
- **Catalyst Addition:** Add a catalyst, such as p-toluenesulfonic acid (typically 0.1-0.5% by weight of reactants).
- **Reaction Conditions:** Heat the mixture to 120-160°C. The reaction is a condensation equilibrium; water is continuously removed via a Dean-Stark trap to drive the reaction towards the product.

- Monitoring: Monitor the reaction progress by measuring the amount of water collected and by periodic analysis of the acid value of the reaction mixture. The reaction is considered complete when the acid value drops below a target specification.
- Neutralization & Purification: Once complete, cool the mixture. Neutralize the acid catalyst with a base (e.g., sodium carbonate solution). Wash the crude ester with water to remove the salt and any residual catalyst.
- Drying and Filtration: Dry the organic layer under vacuum to remove residual water. The final product can be filtered to remove any particulates.

Mechanism of Action & Applications

The unique branched structure of **2-Ethylhexyl 2-ethylhexanoate** imparts desirable properties for several applications.

Emollient in Cosmetics and Personal Care

Emollients are ingredients that soften and smooth the skin by forming a protective layer that reduces transepidermal water loss (TEWL).^[9] The efficacy and sensory profile of an emollient ester are dictated by its chemical structure.^[10]

- Causality of Performance:
 - Branched Chains: The two ethyl groups on the C2 positions of both the acid and alcohol moieties create a bulky, non-linear structure. This steric hindrance prevents the molecules from packing tightly, resulting in a low freezing point and a light, non-greasy skin feel.^[2] [\[11\]](#)
 - Molecular Weight: With a molecular weight of ~256 g/mol, it falls into the category of medium-weight esters. This provides a balance of good spreadability upon application without the overly dry, volatile feel of very light esters or the heavy, occlusive feel of long-chain wax esters.^[12]
 - Polarity: The ester group provides polarity, enhancing its ability to integrate with the lipids of the stratum corneum and solubilize other cosmetic ingredients like UV filters and pigments.^[12]

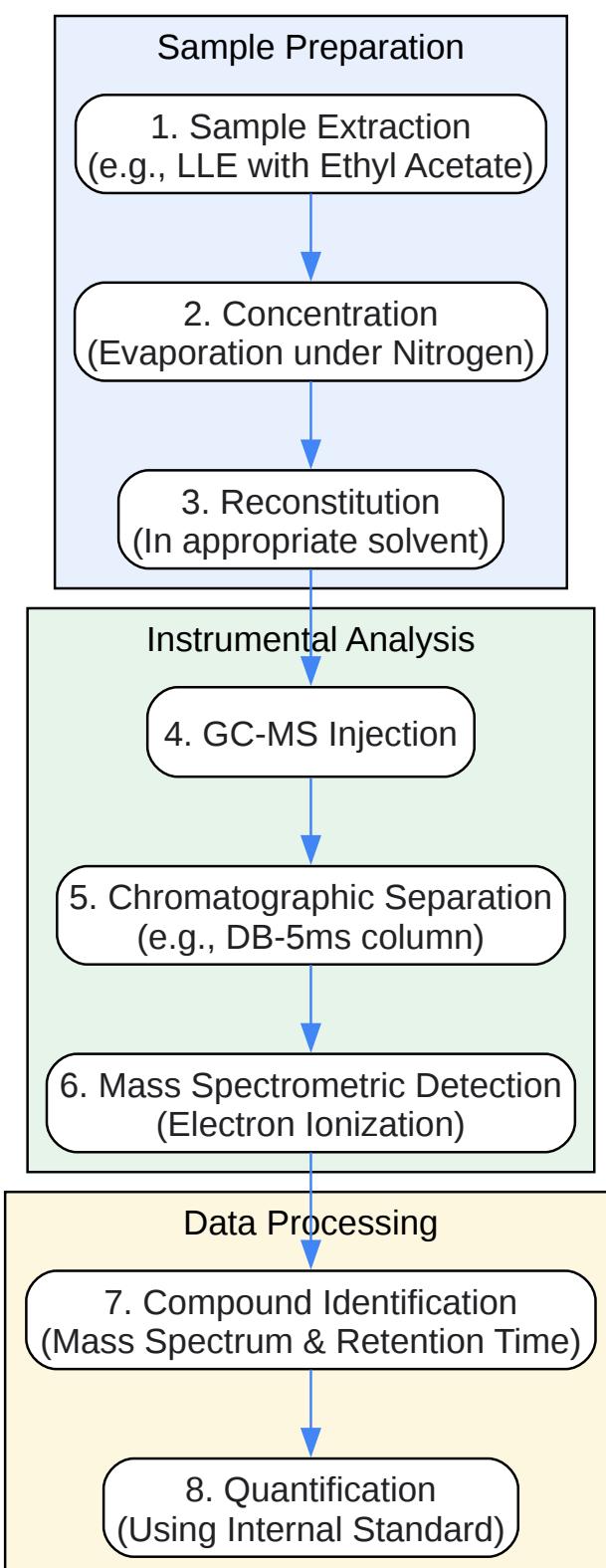
It is widely used in lotions, creams, face makeup, and foot lotions to improve product texture and skin feel.[4][13]

Lubricant Additive and Industrial Fluids

In industrial applications, **2-Ethylhexyl 2-ethylhexanoate** serves as a component in synthetic lubricants and metalworking fluids.[4] Its branched structure contributes to a low pour point and good thermal stability, making it suitable for formulations used over a wide temperature range. [2] It functions as a viscosity modifier and a boundary lubricant, reducing friction between moving parts.[4] Its parent acid, 2-EHA, is also a key precursor for producing metal salts (e.g., for corrosion inhibitors) and polyol esters used in high-performance synthetic oils.[7]

Analytical Methodologies

Quality control and impurity profiling of **2-Ethylhexyl 2-ethylhexanoate**, as well as the quantification of its metabolites in biological matrices, are critical. Gas chromatography-mass spectrometry (GC-MS) is the reference technique due to the compound's volatility and the method's high sensitivity and specificity.[14][15]

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Caption: Generalized workflow for the GC-MS analysis of **2-Ethylhexyl 2-ethylhexanoate**.

Protocol: Quantification by GC-MS

This protocol provides a general framework for the analysis. Method validation (linearity, accuracy, precision, LOD/LOQ) is required for specific applications.

- Standard Preparation: Prepare a stock solution of certified **2-Ethylhexyl 2-ethylhexanoate** standard in a suitable solvent (e.g., hexane or ethyl acetate). Create a series of calibration standards by serial dilution. Prepare an internal standard (IS) solution (e.g., n-decane).[\[8\]](#)
- Sample Preparation (Liquid-Liquid Extraction):
 - To 1 mL of sample (e.g., cosmetic emulsion diluted in water, or urine), add the internal standard.
 - Perform a liquid-liquid extraction by adding 2 mL of ethyl acetate. Vortex vigorously for 2 minutes.[\[16\]](#)
 - Centrifuge to separate the phases.
 - Carefully transfer the upper organic layer to a clean vial.
 - Evaporate the solvent under a gentle stream of nitrogen.[\[16\]](#)
 - Reconstitute the residue in 100 μ L of ethyl acetate for injection.
- GC-MS Conditions (Typical):
 - Injector: Split/splitless, 250°C.
 - Column: HP-5MS (or equivalent), 30 m x 0.25 mm, 0.25 μ m film thickness.[\[15\]](#)
 - Carrier Gas: Helium, constant flow (~1 mL/min).
 - Oven Program: Initial temp 60°C, hold for 1 min, ramp at 15°C/min to 190°C, hold for 2 min.[\[8\]](#)
 - MS Detector: Electron Ionization (EI) at 70 eV. Scan range 40-300 m/z or Selected Ion Monitoring (SIM) for higher sensitivity, targeting characteristic ions (e.g., m/z 145, 127, 87).

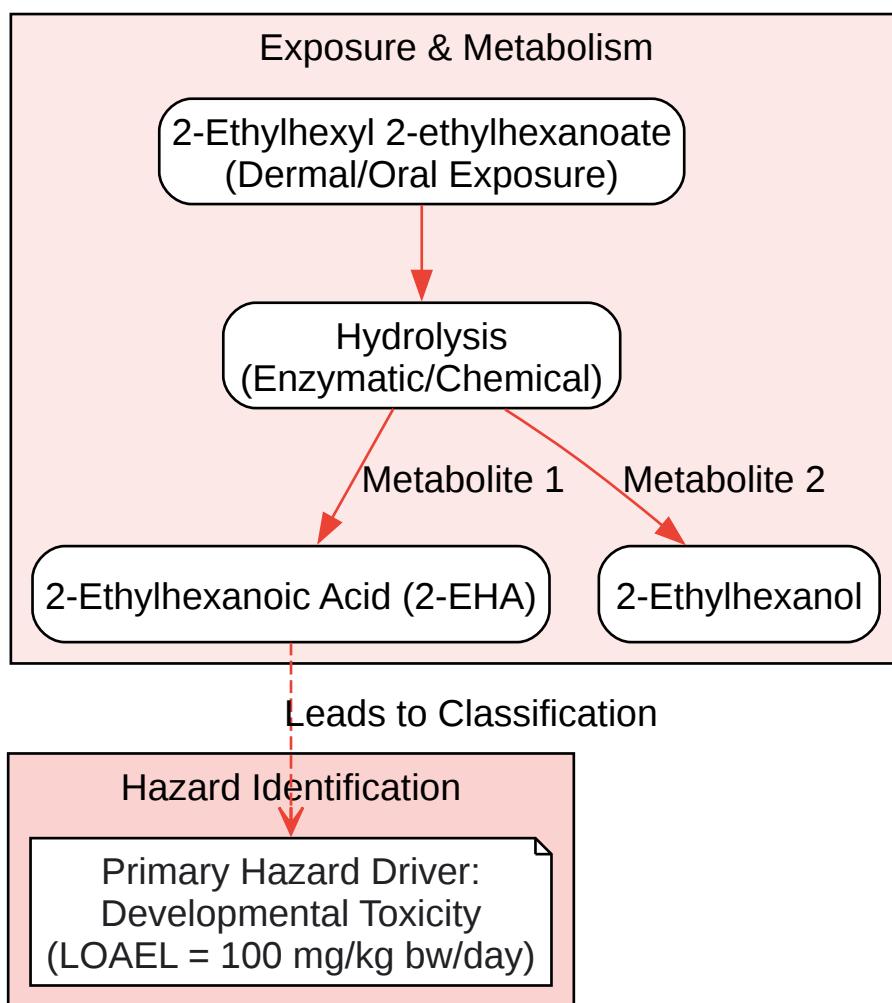
Toxicological Profile and Safety Assessment

The safety profile of **2-Ethylhexyl 2-ethylhexanoate** is intrinsically linked to its metabolic fate. It is expected to hydrolyze via chemical or enzymatic processes (e.g., by esterases in the skin or gastrointestinal tract) into its constituent precursors: 2-ethylhexanol (2-EH) and 2-ethylhexanoic acid (2-EHA).^[6] The toxicological properties of these hydrolysis products are therefore considered predictive of the potential hazards of the parent ester.

Hydrolysis and Developmental Toxicity

The primary health concern identified by regulatory bodies is developmental toxicity.^{[13][17]} This is not attributed to the ester itself, but to 2-EHA.^[18]

- Mechanism of Toxicity: 2-EHA is classified as a reproductive toxin (Category 2 in the EU, formerly Category 3 in Australia) with the risk phrase "Suspected of damaging the unborn child".^{[6][18]} Studies in rats have shown that 2-EHA can cause developmental effects, including skeletal variations and malformations, in the absence of significant maternal toxicity.^[18] The Lowest Observed Adverse Effect Level (LOAEL) for developmental toxicity for 2-EHA has been reported at 100 mg/kg bw/day.^[18] 2-Ethylhexanol has also been shown to cause developmental toxicity, with a No Observed Adverse Effect Level (NOAEL) of 130 mg/kg bw/day.^[6]



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Caption: Hydrolysis of the parent ester to its toxicologically relevant metabolites.

Regulatory Standing and Safety Assessment

Based on the potential for hydrolysis and subsequent exposure to 2-EHA, the Government of Canada concluded that **2-ethylhexyl 2-ethylhexanoate** is harmful to human health at levels considered in their assessment, leading to risk management actions.^[17] The Australian National Industrial Chemicals Notification and Assessment Scheme (NICNAS) also highlights developmental toxicity as the critical health effect for risk characterization.^[6]

Conversely, the Cosmetic Ingredient Review (CIR) Expert Panel concluded that alkyl ethylhexanoates, including Ethylhexyl Ethylhexanoate, are safe in their present practices of use

and concentration when formulated to be non-irritating.[\[14\]](#) This highlights the complexity of risk assessment, which considers both hazard and exposure levels in final products.

Table 2: GHS Hazard Classification

| Hazard Class | Category | Hazard Statement | Reference(s) |
|-----------------------|------------|--|--|
| Reproductive Toxicity | Category 2 | H361d: Suspected of damaging the unborn child. | [6] [14] |

Safe Handling and First Aid Protocol

Based on Safety Data Sheet (SDS) information, the following handling procedures are recommended.[\[5\]](#)

- Engineering Controls: Handle in a well-ventilated place.
- Personal Protective Equipment (PPE):
 - Hand Protection: Wear chemical-impermeable gloves.
 - Eye Protection: Wear tightly fitting safety goggles.
 - Skin and Body Protection: Wear suitable protective clothing.
- Handling Precautions: Avoid contact with skin and eyes. Avoid breathing mist, gas, or vapors. Use non-sparking tools and prevent fire caused by electrostatic discharge.[\[5\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Store locked up.
- First Aid Measures:
 - Inhalation: Move the victim into fresh air.
 - Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water.

- Eye Contact: Rinse with pure water for at least 15 minutes.
- Ingestion: Rinse mouth with water. Do not induce vomiting. Call a doctor immediately.

Environmental Fate and Ecological Impact

The environmental risk of **2-Ethylhexyl 2-ethylhexanoate** has been assessed by regulatory bodies.

- Persistence and Bioaccumulation: The Government of Canada determined that the substance meets the criteria for bioaccumulation but not for persistence as set out in the Persistence and Bioaccumulation Regulations of CEPA 1999.[\[17\]](#)
- Ecological Risk: Based on the Ecological Risk Classification of Organic Substances (ERC) Approach, **2-Ethylhexyl 2-ethylhexanoate** is considered to have a low potential for ecological risk and is unlikely to cause harm to the environment at current exposure levels. [\[13\]](#) Environmental precautions should still be taken to prevent its release into drains and waterways.[\[5\]](#)

Conclusion

2-Ethylhexyl 2-ethylhexanoate is a functionally important ester with well-understood benefits as an emollient and industrial fluid, primarily derived from its unique branched chemical structure. Its synthesis is straightforward, and robust analytical methods exist for its quality control. The central issue for researchers and formulators is its toxicological profile, which is governed by its hydrolysis to 2-ethylhexanoic acid and the associated risk of developmental toxicity. While deemed safe for use in cosmetics by industry panels under specific conditions, its classification as a reproductive toxicant by several national regulatory bodies necessitates careful risk assessment and management in its application and handling.

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